

# "2-Acetamido-5-nitropyridine" chemical properties and structure

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## Compound of Interest

Compound Name: 2-Acetamido-5-nitropyridine

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## An In-depth Technical Guide to 2-Acetamido-5-nitropyridine

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **2-Acetamido-5-nitropyridine**, a heterocyclic compound of significant interest in medicinal chemistry and organic synthesis. It details the compound's chemical properties, structure, synthesis, and safety information, presented for a technical audience involved in research and development.

## Chemical Structure and Identification

**2-Acetamido-5-nitropyridine** is a substituted pyridine derivative. The core structure consists of a pyridine ring functionalized with an acetamido group ( $-\text{NHCOCH}_3$ ) at the C2 position and a nitro group ( $-\text{NO}_2$ ) at the C5 position. This unique arrangement of functional groups makes it a valuable intermediate in the synthesis of more complex, biologically active molecules.<sup>[1]</sup>

- IUPAC Name: N-(5-nitropyridin-2-yl)acetamide.<sup>[2][3]</sup>
- CAS Number: 5093-64-1.<sup>[1][2][4][5][6]</sup>
- Molecular Formula:  $\text{C}_7\text{H}_7\text{N}_3\text{O}_3$ .<sup>[1][2][4][5][6]</sup>
- Synonyms: [N-5-NITRO-2-PYRIDYL] ACETAMIDE, N-(5-nitropyridin-2-yl)acetamide.<sup>[3][4]</sup>

## Physicochemical Properties

The key physicochemical properties of **2-Acetamido-5-nitropyridine** are summarized in the table below. These properties are crucial for its handling, storage, and application in experimental settings.

Property	Value	Source(s)
Molecular Weight	181.15 g/mol	[1][2][4][5][6]
Appearance	White to light yellow or gray solid/crystalline powder.	[1][4][7][8]
Melting Point	199-203 °C	[4][7]
Boiling Point	437.1 ± 30.0 °C (Predicted)	[4][7]
Density	1.419 ± 0.06 g/cm <sup>3</sup> (Predicted)	[4][7]
pKa	12.61 ± 0.70 (Predicted)	[4][7]
Solubility	Soluble in Dimethylformamide; low water solubility.	[7][8]
Storage Temperature	Room temperature, under inert atmosphere.	[7]

## Spectral Data

Spectral analysis is essential for the structural confirmation of **2-Acetamido-5-nitropyridine**.

- UV-Vis Spectroscopy: The maximum absorption wavelength ( $\lambda_{\text{max}}$ ) is reported at 315 nm in ethanol.[4][7]
- Infrared (IR) Spectroscopy: ATR-IR spectral data is available and has been recorded using a Bruker Tensor 27 FT-IR instrument.[2]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H NMR spectral data for **2-Acetamido-5-nitropyridine** is available for structural elucidation.[9]

# Experimental Protocols: Synthesis

**2-Acetamido-5-nitropyridine** is typically synthesized via the nitration of 2-acetamidopyridine. The following protocol is based on established methodologies.[\[10\]](#)

Objective: To synthesize **2-Acetamido-5-nitropyridine** by introducing a nitro group onto the 2-acetamidopyridine ring.

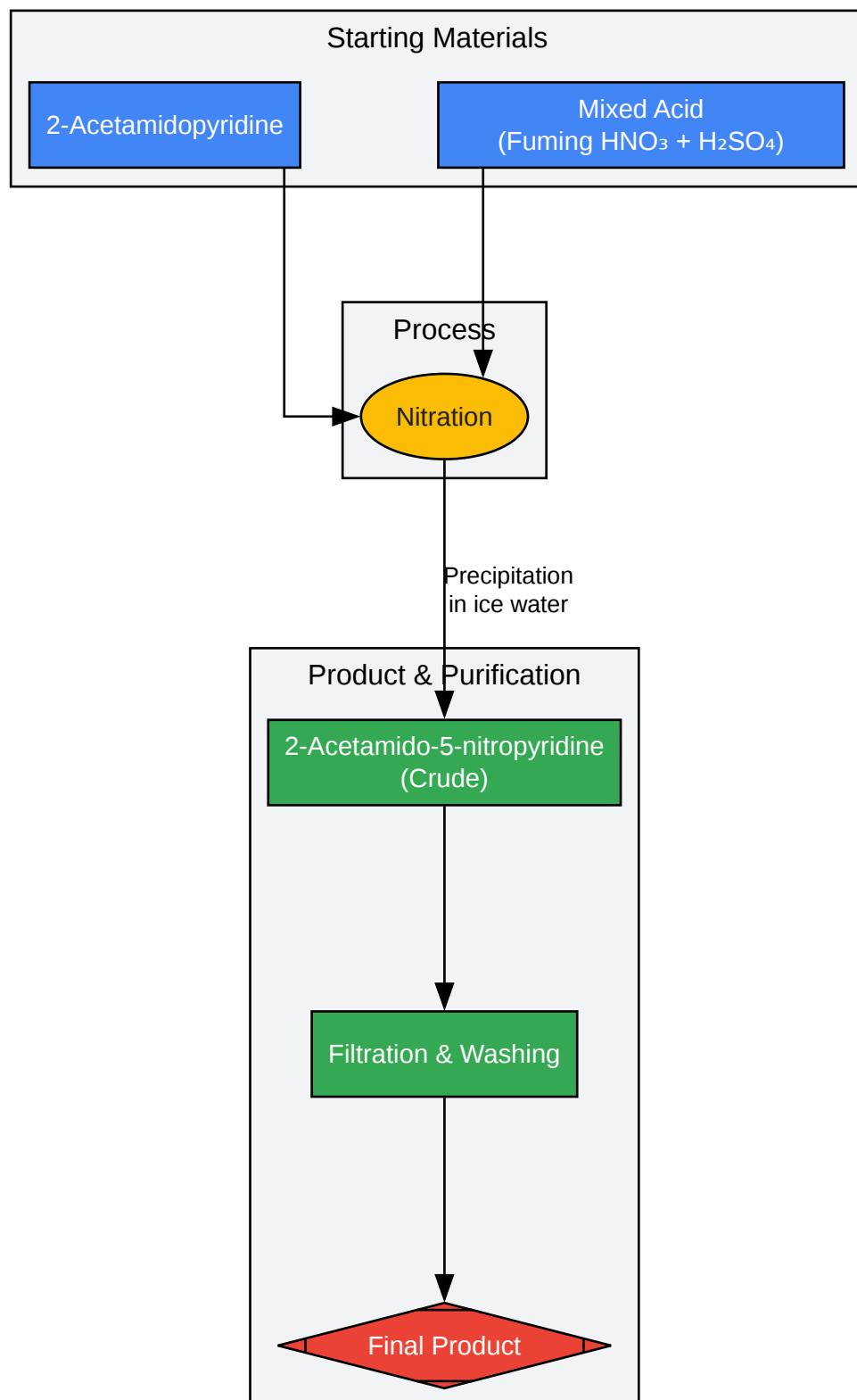
## Materials:

- 2-Acetamidopyridine (starting material)
- Fuming nitric acid
- Concentrated sulfuric acid
- Ice water
- Methanol (for potential recrystallization)

## Procedure:

- A mixed acid solution is prepared by carefully combining fuming nitric acid and concentrated sulfuric acid. This process is highly exothermic and should be performed with cooling.
- The starting material, 2-acetamidopyridine, is slowly added dropwise into the cooled mixed acid solution with continuous stirring. The reaction temperature must be carefully controlled. [\[10\]](#)
- The reaction progress can be monitored using thin-layer chromatography (TLC).[\[10\]](#)
- Upon completion, the reaction mixture is poured into ice water, which causes the product, **2-acetamido-5-nitropyridine**, to precipitate out of the solution.[\[10\]](#)
- The resulting solid product is collected by filtration.[\[10\]](#)
- The crude product is then washed and can be further purified, typically by recrystallization from a suitable solvent like methanol, to yield the final high-purity compound.

This synthetic route is an effective method for producing **2-acetamido-5-nitropyridine**, which serves as a precursor for compounds like 2-acetamido-5-aminopyridine through subsequent reduction of the nitro group.[\[10\]](#)

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Caption: Synthesis workflow for **2-Acetamido-5-nitropyridine**.

## Applications in Research and Development

**2-Acetamido-5-nitropyridine** is a versatile building block in organic synthesis, particularly within the pharmaceutical sector.[\[1\]](#)

- Pharmaceutical Intermediate: It serves as a key intermediate in the synthesis of various pharmaceutical agents. The presence of the nitro group can enhance biological activity, and it can be readily reduced to an amino group, providing a site for further molecular elaboration.[\[1\]](#) It has been utilized in the development of novel compounds with potential antimicrobial and anti-inflammatory properties.[\[1\]](#)
- Organic Synthesis: Its defined structure and reactive sites make it a valuable component for creating more complex and diverse chemical structures.[\[1\]](#)
- Analytical Chemistry: The compound can be used in analytical methods, such as chromatography, to aid in the separation and identification of other chemical substances.[\[1\]](#)

## Safety and Handling

According to aggregated GHS data, **2-Acetamido-5-nitropyridine** is classified as a hazardous substance.[\[2\]](#)

- Hazards:
  - Harmful if swallowed.[\[2\]](#)
  - Causes skin irritation.[\[2\]](#)[\[8\]](#)
  - May cause an allergic skin reaction.[\[2\]](#)
  - Causes serious eye damage.[\[2\]](#)[\[8\]](#)
  - May cause respiratory irritation.[\[2\]](#)[\[8\]](#)
- Precautionary Measures:
  - Handling: Use only in a well-ventilated area. Avoid breathing dust. Avoid contact with skin, eyes, and clothing.[\[8\]](#)[\[11\]](#) Wash hands thoroughly after handling.[\[8\]](#)

- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, and eye/face protection.[\[8\]](#) Ensure eyewash stations and safety showers are readily accessible.[\[11\]](#)
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[8\]](#)[\[12\]](#)
- In case of exposure:
  - Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Immediately call a poison center or doctor.[\[8\]](#)
  - Skin: Wash with plenty of soap and water. If irritation persists, seek medical attention.[\[8\]](#)
  - Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[\[8\]](#)

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